

Application Notes and Protocols for Conivaptan-d4 In Vitro Experiments

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Compound of Interest

Compound Name: Conivaptan-d4

Cat. No.: B15558148

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These application notes provide detailed protocols for the use of **Conivaptan-d4** in in vitro experimental settings. The primary application of **Conivaptan-d4** is as an internal standard for the quantification of Conivaptan in biological matrices using liquid chromatography-mass spectrometry (LC-MS/MS). Additionally, protocols for in vitro vasopressin receptor binding and functional assays are provided, with the note that **Conivaptan-d4** is expected to exhibit similar biological activity to its non-deuterated counterpart, Conivaptan.

Data Presentation

Table 1: In Vitro Activity of Conivaptan

Target Receptor	Assay Type	Species	Value	Reference
Vasopressin V1a Receptor	Radioligand Binding	Human	Ki: 0.53 nM	[1]
Vasopressin V2 Receptor	Radioligand Binding	Human	Ki: 0.32 nM	[1]

Note: Data presented is for the non-deuterated Conivaptan. Deuterated analogs are generally assumed to have similar biological activity.

Experimental Protocols

Quantification of Conivaptan using Conivaptan-d4 as an Internal Standard by LC-MS/MS

This protocol describes a method for the accurate quantification of Conivaptan in human plasma, utilizing **Conivaptan-d4** as an internal standard to ensure precision and accuracy.^[2]^[3]

Materials:

- Conivaptan standard
- **Conivaptan-d4** (Internal Standard, IS)
- Human plasma (with anticoagulant, e.g., K2-EDTA)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Ammonium formate, LC-MS grade
- Ultrapure water
- Microcentrifuge tubes
- Analytical balance
- Vortex mixer
- Centrifuge
- LC-MS/MS system (e.g., equipped with a C18 reverse-phase column)

Procedure:

- Preparation of Stock Solutions:
 - Prepare a 1 mg/mL stock solution of Conivaptan in methanol.
 - Prepare a 1 mg/mL stock solution of **Conivaptan-d4** (IS) in methanol.
 - From these, prepare working solutions of Conivaptan for calibration curve standards and quality control (QC) samples by serial dilution in 50% methanol.
 - Prepare a working solution of **Conivaptan-d4** (e.g., 50 ng/mL) in 50% methanol.
- Sample Preparation (Protein Precipitation):
 - To a 100 µL aliquot of human plasma in a microcentrifuge tube, add 10 µL of the **Conivaptan-d4** working solution.
 - Add 300 µL of acetonitrile to precipitate plasma proteins.
 - Vortex the mixture for 1 minute.
 - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
 - Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC) Conditions:
 - Column: C18 reverse-phase column (e.g., 50 x 2.1 mm, 5 µm).
 - Mobile Phase A: 0.1% formic acid and 5 mM ammonium formate in water.
 - Mobile Phase B: 0.1% formic acid and 5 mM ammonium formate in acetonitrile.
 - Gradient Elution: A suitable gradient to separate Conivaptan and **Conivaptan-d4** from matrix components.
 - Flow Rate: 0.4 mL/min.

- Injection Volume: 5 μ L.
- Column Temperature: 40°C.
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Conivaptan: Precursor ion (Q1) m/z → Product ion (Q3) m/z (specific values to be optimized on the instrument).
 - **Conivaptan-d4**: Precursor ion (Q1) m/z → Product ion (Q3) m/z (specific values to be optimized on the instrument).
 - Optimize other MS parameters such as declustering potential, collision energy, and source temperature for maximum signal intensity.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of Conivaptan to **Conivaptan-d4** against the nominal concentration of the calibration standards.
 - Use a weighted linear regression model to fit the data.
 - Determine the concentration of Conivaptan in the unknown samples by interpolating their peak area ratios from the calibration curve.

In Vitro Vasopressin V1a/V2 Receptor Radioligand Binding Assay

This protocol outlines a competitive radioligand binding assay to determine the affinity of **Conivaptan-d4** for the human vasopressin V1a and V2 receptors. This method is adapted from protocols used for non-deuterated Conivaptan.[4]

Materials:

- Cell membranes prepared from cells stably expressing human V1a or V2 receptors (e.g., CHO-K1 cells).
- [^3H]-Arginine Vasopressin ([^3H]-AVP) as the radioligand.
- **Conivaptan-d4** (test compound).
- Non-labeled Arginine Vasopressin (AVP) for non-specific binding determination.
- Binding buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl_2 , 0.1% BSA, pH 7.4).
- Scintillation vials and scintillation cocktail.
- Glass fiber filters (e.g., Whatman GF/B).
- Filtration apparatus.
- Liquid scintillation counter.

Procedure:

- Assay Setup:
 - Prepare serial dilutions of **Conivaptan-d4** in the binding buffer.
 - In a 96-well plate, add in the following order:
 - Binding buffer.
 - **Conivaptan-d4** at various concentrations (for total binding, add buffer only).
 - For non-specific binding, add a high concentration of non-labeled AVP (e.g., 1 μM).
 - A fixed concentration of [^3H]-AVP (at a concentration close to its K_d).
 - Cell membranes expressing either V1a or V2 receptors.

- The final assay volume is typically 250 μ L.
- Incubation:
 - Incubate the plate at 25°C for 60 minutes with gentle agitation.
- Filtration:
 - Rapidly filter the incubation mixture through the glass fiber filters using a cell harvester to separate bound from free radioligand.
 - Wash the filters three times with ice-cold binding buffer.
- Scintillation Counting:
 - Place the filters in scintillation vials.
 - Add 4-5 mL of scintillation cocktail to each vial.
 - Allow the vials to stand for at least 4 hours in the dark.
 - Measure the radioactivity (in counts per minute, CPM) using a liquid scintillation counter.
- Data Analysis:
 - Calculate the specific binding by subtracting the non-specific binding (CPM in the presence of excess non-labeled AVP) from the total binding (CPM in the absence of competitor).
 - Plot the percentage of specific binding against the logarithm of the **Conivaptan-d4** concentration.
 - Determine the IC₅₀ value (the concentration of **Conivaptan-d4** that inhibits 50% of the specific binding of [³H]-AVP) using non-linear regression analysis.
 - Calculate the equilibrium dissociation constant (K_i) using the Cheng-Prusoff equation: $K_i = \text{IC}_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.

In Vitro Vasopressin Receptor Functional Assays

These functional assays measure the antagonist activity of **Conivaptan-d4** at the V1a and V2 receptors by quantifying its ability to inhibit AVP-induced downstream signaling.

Principle: Activation of the V1a receptor by AVP leads to an increase in intracellular calcium ($[Ca^{2+}]_i$). This assay measures the ability of **Conivaptan-d4** to inhibit this AVP-induced calcium mobilization.

Materials:

- Cells stably expressing the human V1a receptor (e.g., CHO-K1 cells).
- Arginine Vasopressin (AVP).
- **Conivaptan-d4**.
- A calcium-sensitive fluorescent dye (e.g., Fura-2 AM or Fluo-4 AM).
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES).
- A fluorescence plate reader capable of kinetic reading.

Procedure:

- Cell Preparation:
 - Plate the V1a receptor-expressing cells in a black, clear-bottom 96-well plate and grow to confluence.
 - Load the cells with the calcium-sensitive dye according to the manufacturer's instructions (e.g., incubate with Fura-2 AM for 60 minutes at 37°C).
 - Wash the cells with assay buffer to remove excess dye.
- Assay Performance:
 - Pre-incubate the cells with various concentrations of **Conivaptan-d4** or vehicle for 15-30 minutes at 37°C.

- Place the plate in the fluorescence plate reader.
- Establish a baseline fluorescence reading.
- Add AVP at a concentration that elicits a submaximal response (e.g., EC_{80}) to all wells except the negative control.
- Immediately begin recording the fluorescence intensity over time (e.g., for 2-3 minutes).
- Data Analysis:
 - The change in fluorescence intensity reflects the change in intracellular calcium concentration.
 - Determine the peak fluorescence response for each well.
 - Plot the percentage of inhibition of the AVP-induced response against the logarithm of the **Conivaptan-d4** concentration.
 - Calculate the IC_{50} value using non-linear regression.

Principle: The V2 receptor is coupled to adenylyl cyclase, and its activation by AVP leads to an increase in intracellular cyclic AMP (cAMP). This assay measures the ability of **Conivaptan-d4** to block this AVP-stimulated cAMP production.

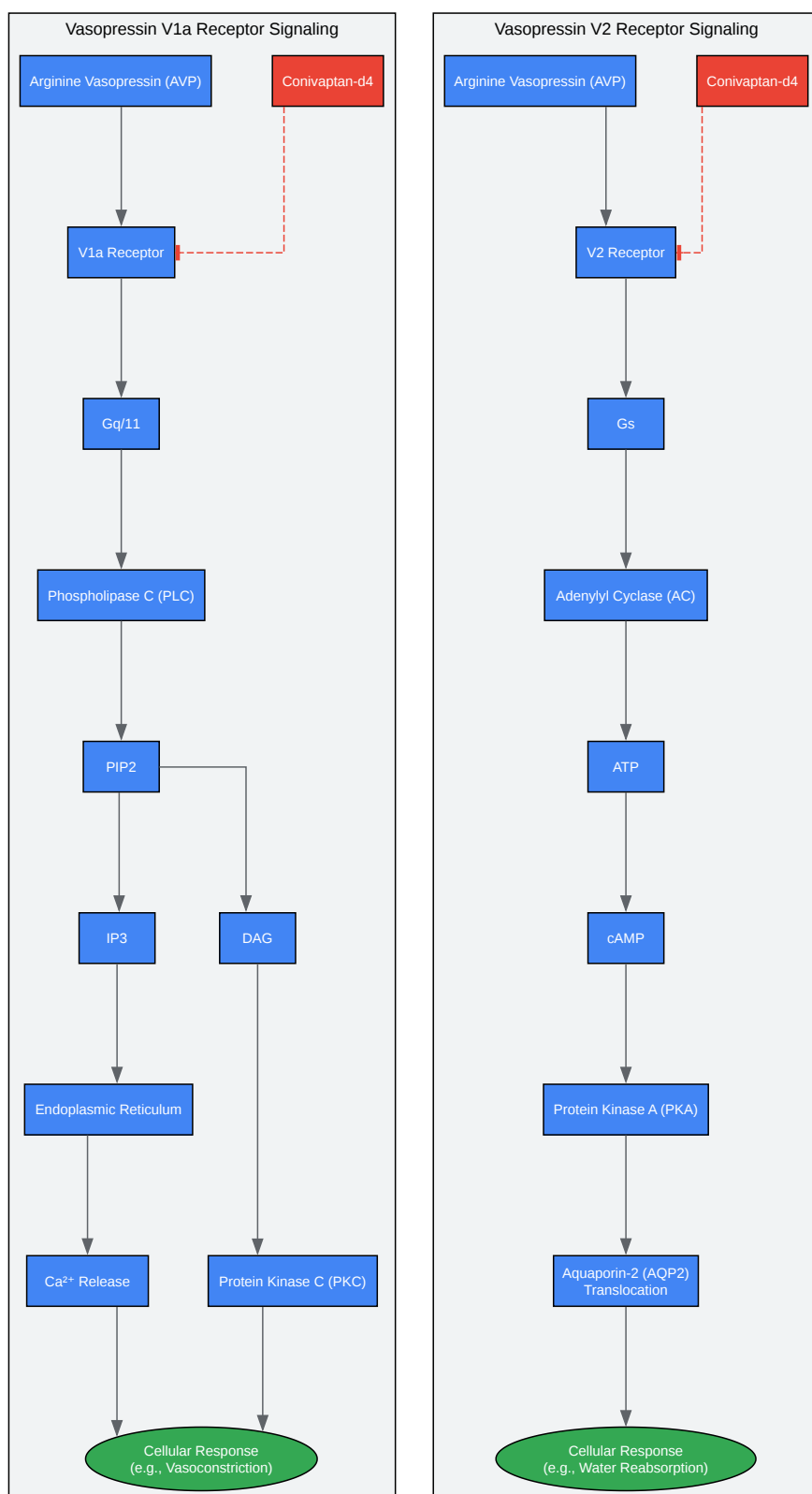
Materials:

- Cells stably expressing the human V2 receptor (e.g., HEK293 or CHO-K1 cells).
- Arginine Vasopressin (AVP).
- **Conivaptan-d4**.
- A phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation.
- A commercial cAMP assay kit (e.g., HTRF, ELISA, or fluorescence polarization-based).

Procedure:

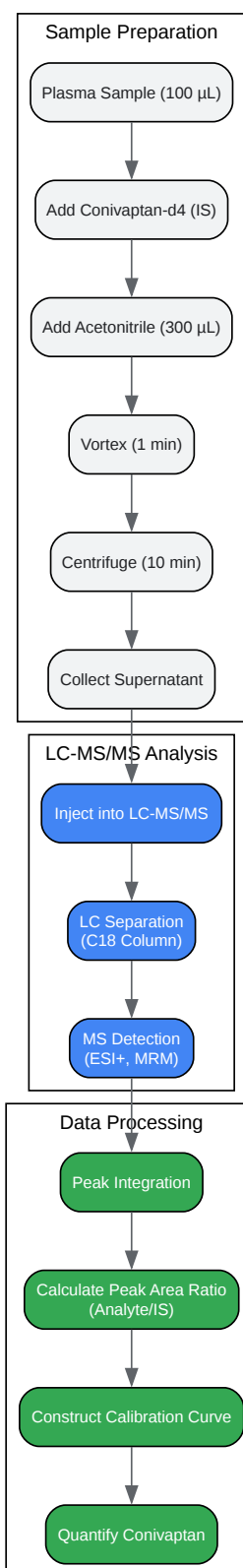
- Cell Stimulation:
 - Seed the V2 receptor-expressing cells in a 96-well plate and allow them to attach.
 - Pre-treat the cells with various concentrations of **Conivaptan-d4** or vehicle in the presence of a phosphodiesterase inhibitor for 15-30 minutes at 37°C.
 - Stimulate the cells with AVP at a submaximal concentration (e.g., EC₈₀) for 15-30 minutes at 37°C.
- cAMP Measurement:
 - Lyse the cells according to the cAMP assay kit protocol.
 - Measure the intracellular cAMP levels using the chosen detection method (e.g., HTRF, ELISA).
- Data Analysis:
 - Generate a standard curve for cAMP.
 - Calculate the concentration of cAMP in each sample.
 - Plot the percentage of inhibition of the AVP-induced cAMP production against the logarithm of the **Conivaptan-d4** concentration.
 - Determine the IC₅₀ value using non-linear regression analysis.

Visualizations



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Caption: **Conivaptan-d4** antagonism of vasopressin V1a and V2 receptor signaling pathways.



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Caption: Experimental workflow for the quantification of Conivaptan using **Conivaptan-d4** by LC-MS/MS.

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